

Application Note: High-Resolution Mass Spectrometry of Meta-fluoro 4-ANBP

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Compound of Interest

Compound Name: *Meta-fluoro 4-ANBP*

CAS No.: *131587-28-5*

Cat. No.: *B2601749*

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Introduction

Meta-fluoro 4-ANBP (also known as m-fluoro 4-ANBP or Despropionyl N-benzyl meta-fluoro norfentanyl) is an analytical reference standard with a chemical structure similar to known opioids.[1][2][3] It is identified as a potential impurity in the synthesis of N-benzyl meta-fluoro norfentanyl.[1] Given its structural similarity to potent opioids, sensitive and selective detection methods are crucial for its identification in various matrices, including forensic samples and pharmaceutical process monitoring. High-resolution mass spectrometry (HRMS) offers the necessary specificity and sensitivity for the unambiguous identification and quantification of such emerging psychoactive substances and synthetic impurities.[4][5][6] This application note provides a detailed protocol for the analysis of **Meta-fluoro 4-ANBP** using a liquid chromatography-quadrupole time-of-flight mass spectrometer (LC-QTOF-MS).

Chemical Information

Property	Value	Reference
Formal Name	N-(3-fluorophenyl)-1-(phenylmethyl)-4-piperidinamine	[1]
CAS Number	131587-28-5	[1]
Molecular Formula	C18H21FN2	[1]
Formula Weight	284.4	[1]
Purity	≥98%	[1]
λ _{max}	250 nm	[1]
Synonyms	m-fluoro 4-ANBP, Despropionyl N-benzyl meta-fluoro norfentanyl	[1]

Experimental Protocols

Sample Preparation

A simple "dilute-and-shoot" method is often sufficient for the analysis of reference standards. For more complex matrices such as biological fluids, a protein precipitation or solid-phase extraction (SPE) may be necessary.

Materials:

- **Meta-fluoro 4-ANBP** reference standard
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- 0.22 μm syringe filters

Protocol for Standard Solution:

- Prepare a stock solution of **Meta-fluoro 4-ANBP** in methanol at a concentration of 1 mg/mL.
- Create a working solution of 1 µg/mL by diluting the stock solution with a 50:50 mixture of methanol and water.
- For calibration standards, perform serial dilutions of the working solution to achieve concentrations ranging from 0.1 ng/mL to 100 ng/mL.
- Acidify the final solutions with 0.1% formic acid to improve ionization.
- Filter the solutions through a 0.22 µm syringe filter before injection.

Liquid Chromatography

Instrumentation:

- High-performance liquid chromatography (HPLC) system

Parameters:

Parameter	Value
Column	C18 column (e.g., 2.1 x 50 mm, 1.7 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	5% B to 95% B over 5 minutes, hold at 95% B for 2 minutes, return to 5% B and re-equilibrate for 3 minutes
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

High-Resolution Mass Spectrometry

Instrumentation:

- Quadrupole Time-of-Flight (QTOF) Mass Spectrometer with Electrospray Ionization (ESI)

Parameters:

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	500 °C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	800 L/hr
Acquisition Mode	Data-Dependent MS/MS (Auto-MS/MS)
MS Scan Range	m/z 50-600
MS/MS Scan Range	m/z 50-400
Collision Energy	Ramped from 10 to 40 eV
Lock Mass	Leucine enkephalin (m/z 556.2771) for internal calibration

Data Presentation

Expected HRMS Data

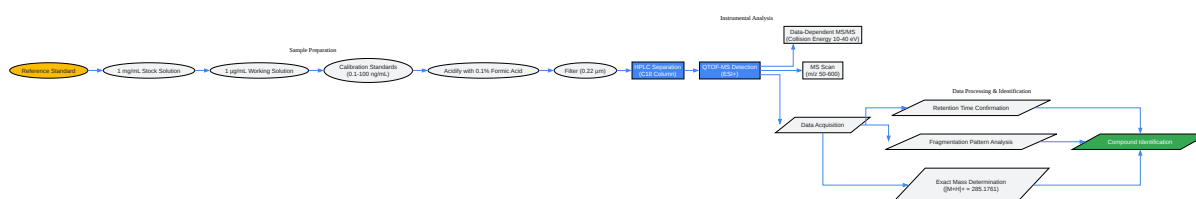
Parameter	Expected Value
[M+H] ⁺ (Exact Mass)	285.1761
Retention Time	~4.5 minutes (dependent on specific LC conditions)

Predicted Fragmentation Pattern

The following table outlines the predicted major fragment ions for **Meta-fluoro 4-ANBP** based on common fragmentation pathways for similar structures.

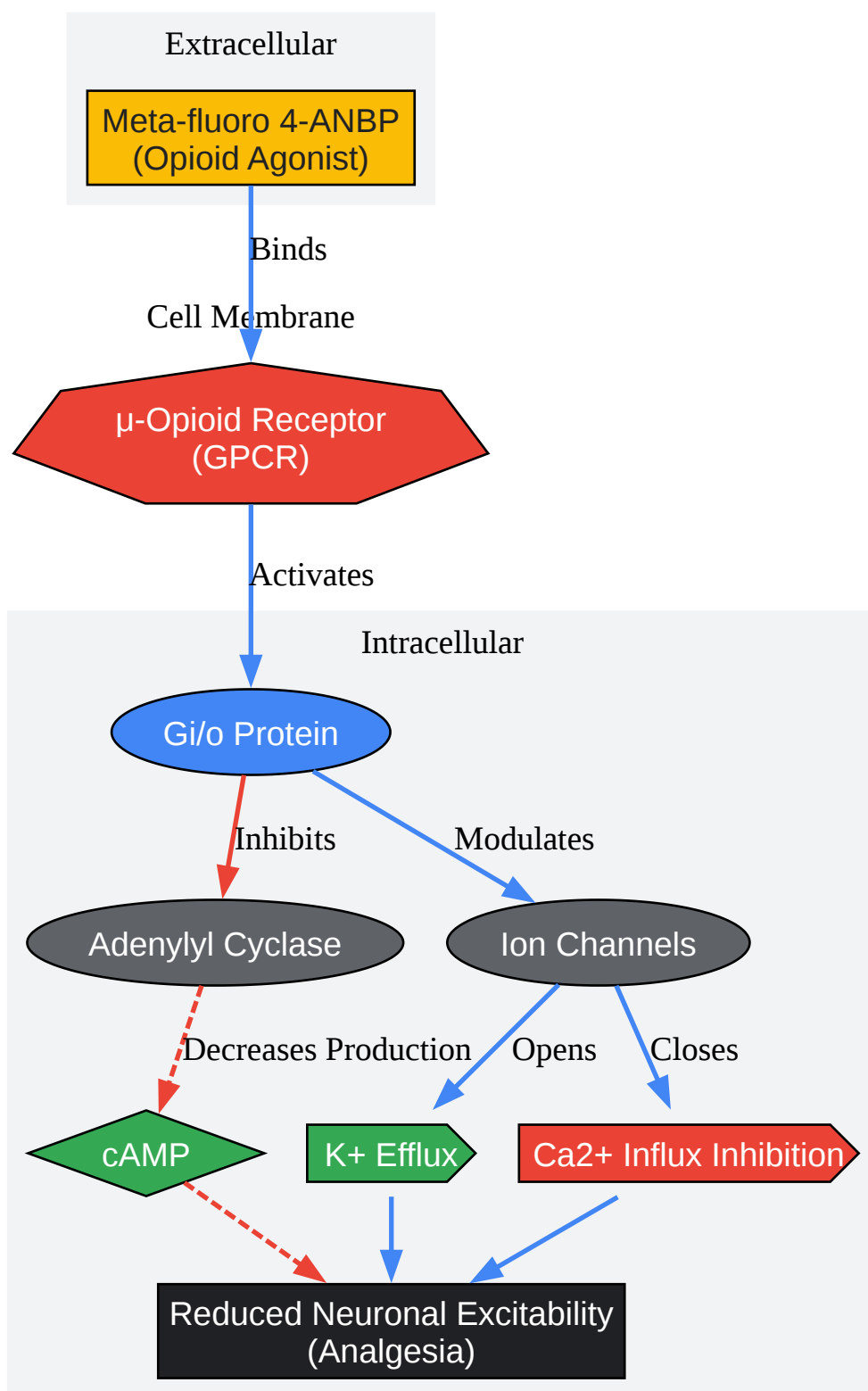
Fragment Ion	Proposed Structure	Predicted m/z
C7H7+	Tropylium ion	91.0542
C6H6FN+	Fluorophenylaminium ion	111.0499
C11H15N+	BenzylpiperidinyI fragment	161.1204
C12H16FN2+	[M+H - C6H5CH2]+	207.1301

Visualizations



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Caption: Experimental workflow for the HRMS analysis of **Meta-fluoro 4-ANBP**.



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Caption: Representative μ -opioid receptor signaling pathway.

Discussion

The described method provides a robust and sensitive approach for the detection and identification of **Meta-fluoro 4-ANBP**. The use of high-resolution mass spectrometry allows for the determination of the exact mass of the protonated molecule ($[M+H]^+$) with high accuracy, a key factor in identifying unknown compounds and distinguishing between isobaric interferences.[7] The fragmentation pattern obtained through data-dependent MS/MS provides structural information that further confirms the identity of the analyte. This untargeted screening approach is particularly valuable for the analysis of designer drugs and their metabolites, as it does not rely on pre-existing spectral libraries which may not contain data for novel compounds.[4][8] The structural similarity of **Meta-fluoro 4-ANBP** to fentanyl analogs suggests that it may act as an agonist at opioid receptors, modulating downstream signaling pathways to produce physiological effects. The provided diagram illustrates a typical signaling cascade initiated by the activation of μ -opioid receptors.

Conclusion

This application note details a comprehensive high-resolution mass spectrometry protocol for the analysis of **Meta-fluoro 4-ANBP**. The combination of liquid chromatography with QTOF-MS provides the necessary selectivity and sensitivity for the unambiguous identification of this compound. The methodologies and data presented can be adapted by researchers in forensic science, toxicology, and pharmaceutical development for the analysis of **Meta-fluoro 4-ANBP** and other emerging synthetic compounds.

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